

Pokeweed Antiral Protein (PAP): A Deep Dive into Gene Structure and Expression

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: pokeweed antiviral protein

Cat. No.: B1177708

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the gene structure and expression of the **pokeweed antiviral protein (PAP)**, a ribosome-inactivating protein (RIP) with significant potential in antiviral therapies and the development of disease-resistant crops. This document details the genomic organization of PAP isoforms, their expression patterns, and the regulatory networks that govern their synthesis, with a focus on quantitative data and detailed experimental methodologies.

Gene Structure of Pokeweed Antiviral Protein Isoforms

The **pokeweed antiviral protein** is not a single entity but rather a family of isoforms with distinct temporal and tissue-specific expression patterns. The primary isoforms include PAP-I (spring leaves), PAP-II (early summer leaves), PAP-III (late summer leaves), PAP-S (seeds), PAP-R (roots), and PAP- α (ubiquitously expressed).^{[1][2]} The genes encoding these proteins exhibit unique structural features.

Most PAP isoforms, including PAP-I and PAP-S, are encoded by genes that lack introns within their protein-coding sequences.^[3] A notable exception is the PAP-II gene, which contains two exons separated by a single intron.^[3] A common and intriguing feature across all identified PAP gene models is the presence of a long leader intron within the 5' untranslated region (5'

UTR).[4] This intron has been shown to enhance the expression of reporter genes, suggesting a role in regulating PAP translation.

The open reading frames (ORFs) of PAP genes typically encode a precursor protein containing an N-terminal signal peptide, which directs the protein to the secretory pathway, and in some cases, a C-terminal extension.[2][5]

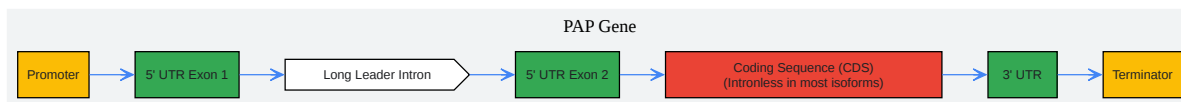
Table 1: Genomic and Protein Characteristics of Major PAP Isoforms

Isoform	GenBank Accession No. (cDNA)	Gene Length (nt)	Protein Length (amino acids)	Precursor Protein Length (amino acids)	Molecular Weight (kDa)	Introns in Coding Sequence
PAP-I	AR009535	942	262 (mature)	314	~29	No
PAP-II	X86085	933	~261 (mature)	311	~30	Yes (1)
PAP-S	X98079	945	262 (mature)	315	~29	No
PAP-α	Q03464 (UniProt)	-	261 (mature)	294	~28.9	-
PAP-R	-	-	271	-	~29.8	-

Data compiled from multiple sources.[2][5][6][7][8][9][10] Note that "-" indicates data not readily available in the searched literature.

Visualization of PAP Gene Structure

The following diagram illustrates the generalized gene structure of a **pokeweed antiviral protein**, highlighting the key features.



[Click to download full resolution via product page](#)

Caption: Generalized structure of a PAP gene.

Expression and Regulation of PAP Genes

The expression of PAP isoforms is tightly regulated, both developmentally and in response to environmental stimuli, particularly pathogen attack and herbivory. This regulation occurs primarily at the transcriptional level and is heavily influenced by the plant hormone jasmonic acid (JA).

Tissue-Specific and Developmental Expression

As previously mentioned, different PAP isoforms are predominantly expressed in specific tissues and at different times of the year, suggesting specialized roles in plant defense.

- PAP-I: Found in the leaves of pokeweed plants during the spring.[2]
- PAP-II and PAP-III: Expressed in early and late summer leaves, respectively.[2]
- PAP-S (S1 and S2): Abundant in seeds.[2]
- PAP-R: Localized to the roots.[2]
- PAP-α: Shows a more ubiquitous expression pattern across various organs.[2]

Regulation by Jasmonic Acid and Other Stresses

Jasmonic acid is a key signaling molecule in plant defense pathways. Treatment of pokeweed plants with JA leads to a significant upregulation of several PAP isoform transcripts.[11][12] The promoters of PAP genes contain cis-regulatory elements that are responsive to JA, providing a

molecular basis for this induction.[13] In addition to JA, other abiotic stresses have been shown to modulate PAP expression.

A study involving RNA-sequencing of pokeweed leaves treated with various stressors provided quantitative insights into the differential expression of PAP isoforms.

Table 2: Differential Expression of PAP Isoforms Under Stress Conditions

Isoform	Jasmonic Acid (JA)	Salicylic Acid (SA)	Polyethylene Glycol (PEG) - Drought Stress	Wounding
PAP-I	Upregulated	-	-	Upregulated
PAP-II	Upregulated	Upregulated	Upregulated	Upregulated
PAP-S1	Upregulated	-	-	-
PAP-S2	Downregulated	-	-	-
PAP-α	Upregulated	Upregulated	Upregulated	Upregulated

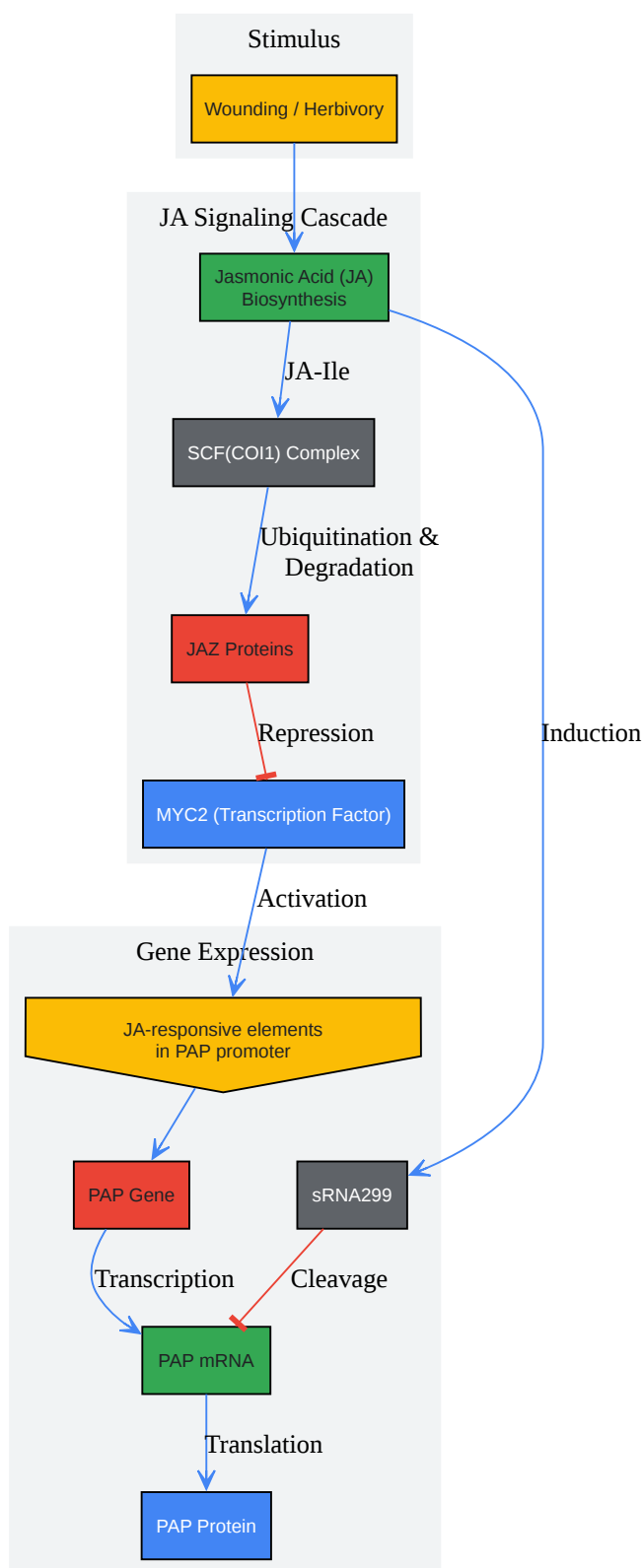
This table summarizes qualitative trends from differential gene expression analyses.[13] "-" indicates that significant changes were not reported in the cited study.

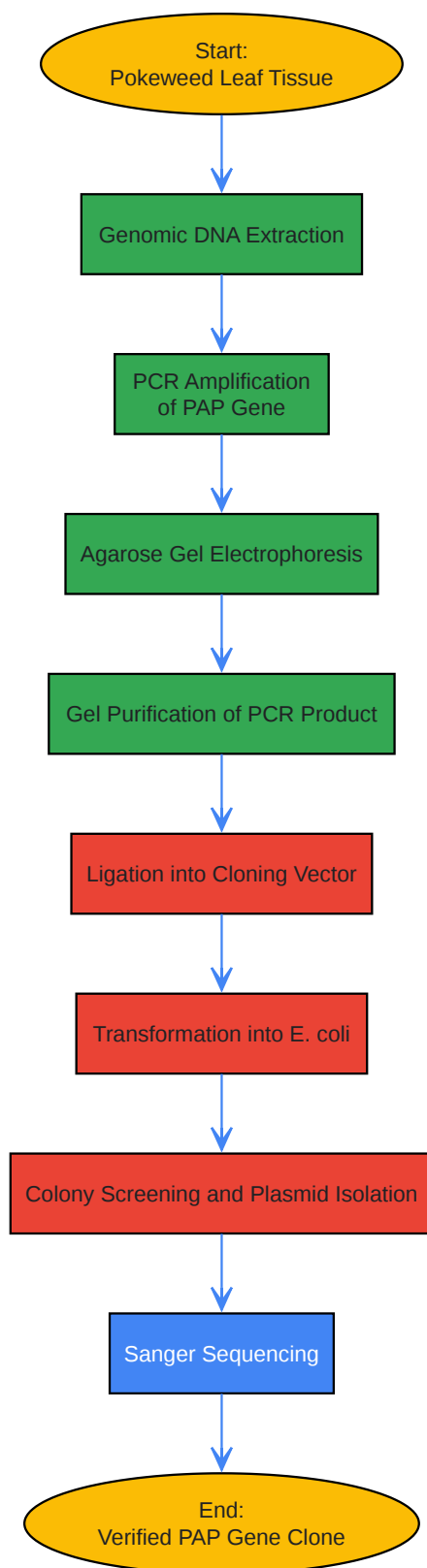
Post-Transcriptional Regulation by a Small RNA

Recent evidence has pointed to a layer of post-transcriptional regulation of PAP expression. A small RNA, designated sRNA299, has been identified that targets the open reading frame of PAP mRNA for cleavage.[14] The levels of this sRNA increase upon JA treatment, along with PAP mRNA and protein levels. This suggests a feedback mechanism where sRNA299 moderates the expression of PAP in response to JA signaling, preventing excessive accumulation of the potentially cytotoxic protein.[14]

Visualization of the Jasmonic Acid Signaling Pathway Regulating PAP Expression

The following diagram illustrates the signaling cascade from jasmonic acid to the regulation of PAP gene expression.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pokeweed Antiviral Protein: Its Cytotoxicity Mechanism and Applications in Plant Disease Resistance [mdpi.com]
- 2. mdpi.com [mdpi.com]
- 3. agrisera.com [agrisera.com]
- 4. Frontiers | De novo Assembly of the Pokeweed Genome Provides Insight Into Pokeweed Antiviral Protein (PAP) Gene Expression [frontiersin.org]
- 5. Pokeweed Antiviral Protein: Its Cytotoxicity Mechanism and Applications in Plant Disease Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Isolation and cloning of the Phytolacca americana anti-viral protein PAP-I gene [scielo.sld.cu]
- 7. uniprot.org [uniprot.org]
- 8. uniprot.org [uniprot.org]
- 9. uniprot.org [uniprot.org]
- 10. The complete amino acid sequence of antiviral protein from the seeds of pokeweed (Phytolacca americana) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Frontiers | The Pokeweed Leaf mRNA Transcriptome and Its Regulation by Jasmonic Acid [frontiersin.org]
- 12. The Pokeweed Leaf mRNA Transcriptome and Its Regulation by Jasmonic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 13. De novo Assembly of the Pokeweed Genome Provides Insight Into Pokeweed Antiviral Protein (PAP) Gene Expression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. A small RNA targets pokeweed antiviral protein transcript - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Pokeweed Antiral Protein (PAP): A Deep Dive into Gene Structure and Expression]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1177708#pokeweed-antiviral-protein-gene-structure-and-expression>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com